Technical Deep Dive: Allylboronic Acid Pinacol Ester

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Compound of Interest

Compound Name:	*Allylboronic acid pinacol ester*
CAS No.:	*72824-04-5*
Cat. No.:	*B1272385*

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Strategic Reagent in Stereoselective Synthesis and Drug Discovery[1]

Executive Summary

Allylboronic acid pinacol ester (AllylBpin) represents a cornerstone reagent in modern organic synthesis, specifically within the domain of stereoselective carbon-carbon bond formation. Unlike its unstable boronic acid counterparts, the pinacol ester functionality confers exceptional thermal and hydrolytic stability, allowing for precise handling under ambient conditions.[1] This guide dissects the nomenclature, synthesis, and mechanistic utility of AllylBpin, with a specific focus on its role in Type I allylboration via the Zimmerman-Traxler transition state—a critical pathway in the synthesis of polyketide natural products and complex pharmaceutical intermediates.

Chemical Identity & Nomenclature

While commonly referred to as "**Allylboronic acid pinacol ester**" in laboratory vernacular, the rigorous IUPAC nomenclature reflects its heterocyclic structure.[1]

- Preferred IUPAC Name:2-(Prop-2-en-1-yl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane[2]

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- Alternative Systematic Name: 2-Allyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane[3][4][5][6][7]
- CAS Registry Number: 72824-04-5[1][3][4][5][6][7][8]
- SMILES:CC1(C)OB(CC=C)OC1(C)C

Structural Logic

The molecule consists of a trivalent boron atom coordinated to an allyl group and a pinacol (2,3-dimethyl-2,3-butanediol) ligand. The empty

-orbital on the boron atom renders it Lewis acidic, a property fundamental to its reactivity with carbonyls.[1] However, the oxygen atoms of the pinacol ring donate electron density (back-bonding) into this empty orbital, significantly attenuating its Lewis acidity compared to dialkylboranes, thereby enhancing stability.

Physicochemical Profile

The pinacol ester moiety transforms the otherwise labile allylboronic acid into a robust reagent.[1][5][9] The following data summarizes the key physical parameters required for experimental design.

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Property	Value	Experimental Significance
Molecular Weight	168.04 g/mol	Calculation of stoichiometry.[1]
Physical State	Colorless Liquid	Easy volumetric transfer via syringe.[1]
Boiling Point	50–53 °C (5 mmHg)	Distillable under reduced pressure for high-purity isolation.[1]
Density	0.896 g/mL (25 °C)	Essential for converting mass to volume in automated synthesis.[1]
Refractive Index	1.4268	Purity verification.[1][6]
Storage	2–8 °C	Prevents slow oxidation or hydrolysis over extended periods.[1]

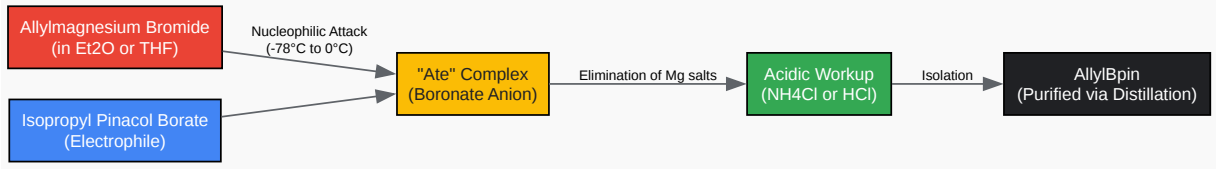
Data Source: Sigma-Aldrich and PubChem Compound Summary [1, 2].[1][6]

Synthesis & Preparation Protocol

While AllylBpin is commercially available, large-scale drug development often requires in-house preparation to ensure freshness and reduce costs. The most robust method involves the transmetallation of allylmagnesium bromide with a borate ester.[1]

Mechanistic Workflow (Graphviz)

The following diagram illustrates the synthesis pathway and the critical workup logic.



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Figure 1: Synthesis of AllylBpin via Grignard Transmetallation.

Detailed Protocol

Objective: Synthesis of 50 mmol AllylBpin.

- Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and nitrogen inlet.
- Reagent Charging: Add 2-Isopropoxy-4,4,5,5-tetramethyl-1,3,2-dioxaborolane (50 mmol) and anhydrous diethyl ether (100 mL) to the flask. Cool to -78 °C (dry ice/acetone bath).
- Nucleophilic Addition: Dropwise add Allylmagnesium bromide (1.0 M in ether, 50 mmol) over 30 minutes. The low temperature prevents over-alkylation.[1]
- Equilibration: Allow the mixture to warm to room temperature (20–25 °C) and stir for 2 hours. A white precipitate (Mg salts) will form.[1]
- Quench: Cool to 0 °C and quench with saturated aqueous NH_4Cl (50 mL).
- Workup: Separate the organic layer.[1] Extract the aqueous layer with ether (2 x 30 mL).[1] Combine organics, dry over anhydrous $MgSO_4$, and filter.
- Purification: Concentrate under reduced pressure. Purify the residue via vacuum distillation (approx. 50 °C at 5 mmHg) to obtain the pure colorless liquid.[1]

Mechanistic Paradigms: The Zimmerman-Traxler Model

The primary utility of AllylBpin lies in the allylboration of aldehydes.[1] Unlike alkali metal enolates, allylboronates react through a highly ordered, six-membered chair-like transition state known as the Zimmerman-Traxler (Z-T) model.

Why It Matters

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This mechanism makes the reaction stereospecific.[1] The geometry of the transition state minimizes steric clashes (1,3-diaxial interactions), allowing researchers to predict the relative stereochemistry of the resulting homoallylic alcohol with high fidelity.[1]

- Type I Allylation: AllylBpin adds to aldehydes to yield homoallylic alcohols.[1][2][10]
- Stereochemistry: For simple AllylBpin, the product is racemic (unless chiral catalysts are used).[1] However, for substituted allylboronates (e.g., crotyl), the

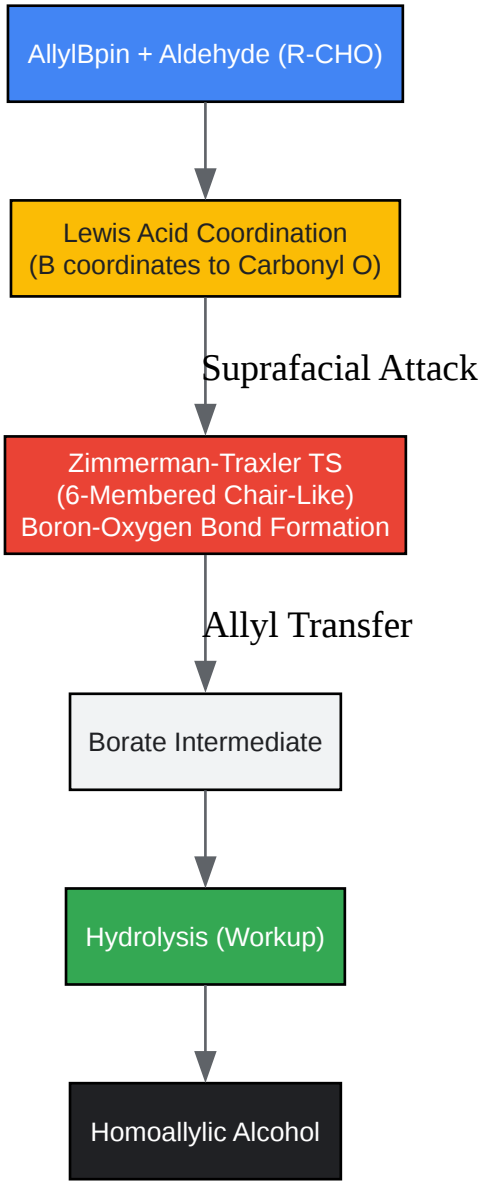
  -crotylboronate yields the anti-alcohol, and the

  -crotylboronate yields the syn-alcohol [3].

Pathway Visualization (Graphviz)

This diagram depicts the closed transition state that defines the stereochemical outcome.[1]

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Figure 2: Mechanistic flow of Type I Allylboration via the Zimmerman-Traxler Transition State.[1]

Pharmaceutical Applications

In drug discovery, AllylBpin is not merely a reagent but a scaffold for building complexity.[1][5]

Construction of Polyketide Motifs

Polyketides (e.g., Erythromycin) contain alternating methyl and hydroxyl groups.[1] Using chiral allylboronates (derived from AllylBpin variants), chemists can iteratively install these

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stereocenters with >98% diastereoselectivity [4].[1]

Suzuki-Miyaura Cross-Coupling

While less common than arylboronates, AllylBpin participates in Pd-catalyzed Suzuki couplings to introduce allyl groups onto aryl halides. This is vital for late-stage functionalization of drug candidates to modulate lipophilicity (LogP).[1]

Multicomponent Reactions (Petasis)

AllylBpin is used in Petasis borono-Mannich reactions to synthesize allylic amines, which are privileged structures in antifungal and antihypertensive agents.

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